

Personal protective equipment for handling 4-Bromobutyronitrile

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Bromobutyronitrile

Cat. No.: B1294660

[Get Quote](#)

Essential Safety and Handling Guide for 4-Bromobutyronitrile

For researchers, scientists, and drug development professionals, the safe handling of chemical reagents is paramount. This guide provides essential, immediate safety and logistical information for handling **4-Bromobutyronitrile**, including detailed operational and disposal plans.

Chemical Identifier:

- Name: **4-Bromobutyronitrile**
- Synonyms: 4-Bromobutanenitrile
- CAS Number: 5332-06-9
- Molecular Formula: C₄H₆BrN
- Molecular Weight: 148.00 g/mol [1]

Hazard Identification and Personal Protective Equipment (PPE)

4-Bromobutyronitrile is a hazardous substance that is toxic if swallowed, in contact with skin, or inhaled.[2] It causes skin and serious eye irritation and may cause respiratory irritation.[2][3] Adherence to the following PPE guidelines is mandatory to ensure personal safety.

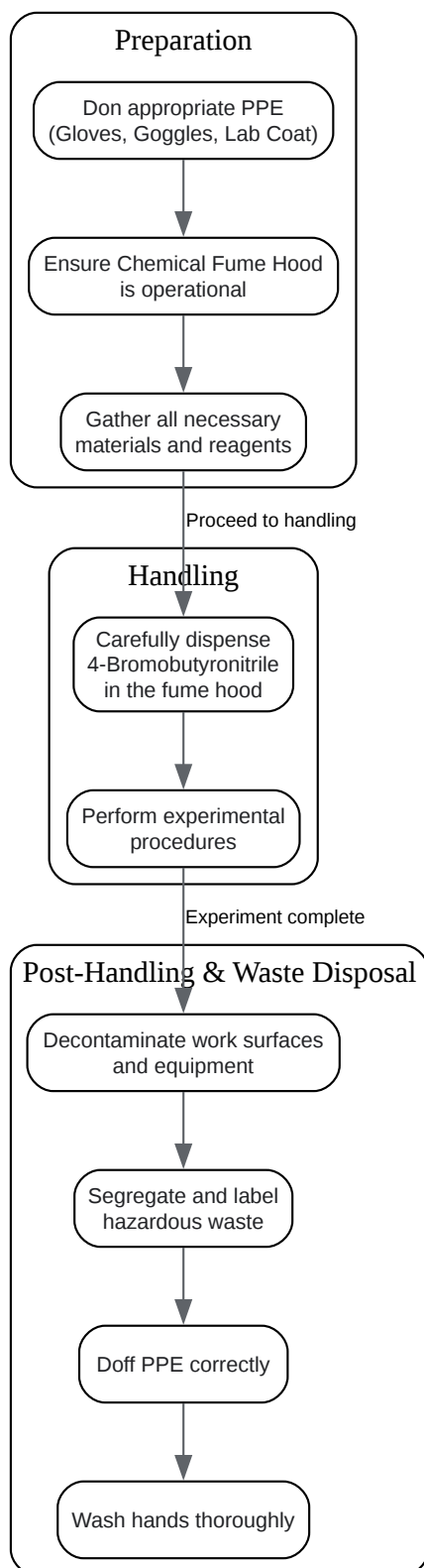
Table 1: Required Personal Protective Equipment (PPE)

Protection Type	Specification	Rationale
Eye/Face Protection	Chemical safety goggles or a face shield conforming to EN166 (EU) or NIOSH (US) standards.[4][5]	Protects against chemical splashes that can cause serious eye irritation.[2]
Skin Protection	Chemical-resistant gloves (e.g., Fluorinated rubber, minimum layer thickness: 0.7 mm, breakthrough time: 480 min).[4] A complete suit protecting against chemicals or a lab coat should be worn.[4][6]	Prevents skin contact which can cause irritation and toxicity.[2] Contaminated clothing should be removed immediately and washed before reuse.[2][3]
Respiratory Protection	Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation is experienced. A full-face respirator with multi-purpose combination (US) or type ABEK (EN 14387) respirator cartridges is recommended where risk assessment shows it is appropriate.[7]	Protects against inhalation of harmful vapors or mists, which can cause respiratory tract irritation and toxicity.[2]

Safe Handling and Operational Plan

A systematic approach to handling **4-Bromobutyronitrile** is crucial to minimize exposure and ensure a safe laboratory environment. All operations should be conducted in a chemical fume hood.^[2]

Experimental Workflow: Safety and Handling



[Click to download full resolution via product page](#)

Caption: Workflow for the safe handling of **4-Bromobutyronitrile**.

Emergency Procedures

Immediate and appropriate responses to accidental exposure are critical.

Table 2: First-Aid Measures

Exposure Route	First-Aid Protocol
Inhalation	Move the person to fresh air. If not breathing, give artificial respiration. Seek immediate medical attention.[2][4]
Skin Contact	Immediately wash off with plenty of soap and water for at least 15 minutes.[2][4] Remove contaminated clothing. Seek immediate medical attention.[2]
Eye Contact	Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes.[2] Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.[2]
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek immediate medical attention.[2][4][7]

Accidental Release Measures: In the event of a spill, evacuate the area and ensure adequate ventilation.[8] Wear appropriate PPE, including respiratory protection.[7] Contain and absorb the spill with inert material such as sand, earth, or vermiculite.[3] Collect the absorbed material into a suitable, closed, and labeled container for disposal.[3][7] Do not let the product enter drains.[7]

Storage and Disposal

Proper storage and disposal of **4-Bromobutyronitrile** and its waste are essential to prevent environmental contamination and ensure regulatory compliance.

Storage: Store in a tightly closed container in a cool, dry, and well-ventilated place.[2][4] Keep away from incompatible materials such as strong oxidizing agents, strong acids, and strong bases.[2] Store locked up.[2]

Disposal Protocol:

- Waste Collection: Collect waste material in a suitable, labeled, and closed container. Do not mix with other waste.
- Disposal: Dispose of contents and container to an approved waste disposal plant in accordance with local, regional, and national regulations.[2] Chemical waste generators must determine whether a discarded chemical is classified as a hazardous waste and consult local regulations to ensure complete and accurate classification.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 4-Bromobutyronitrile | C₄H₆BrN | CID 21412 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. fishersci.com [fishersci.com]
- 3. store.apolloscientific.co.uk [store.apolloscientific.co.uk]
- 4. 4-BROMOBUTYRONITRILE - Safety Data Sheet [chemicalbook.com]
- 5. fishersci.com [fishersci.com]
- 6. cdhfinechemical.com [cdhfinechemical.com]
- 7. dept.harpercollege.edu [dept.harpercollege.edu]
- 8. echemi.com [echemi.com]
- To cite this document: BenchChem. [Personal protective equipment for handling 4-Bromobutyronitrile]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1294660#personal-protective-equipment-for-handling-4-bromobutyronitrile]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com